

Application Notes: BIOMOL® Green Reagent in Trypanothione Synthetase Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trypanothione

Cat. No.: B15553995

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Trypanothione synthetase (TryS) is a critical enzyme in the redox metabolism of trypanosomatid parasites, which are responsible for diseases like Chagas disease, African sleeping sickness, and leishmaniasis.[1] This enzyme catalyzes the ATP-dependent synthesis of **trypanothione**, a unique low molecular weight thiol that replaces the function of glutathione in these organisms.[1][2] The absence of the **trypanothione** system in humans makes TryS an attractive and specific target for the development of new anti-parasitic drugs.[2]

The BIOMOL® Green reagent provides a simple, robust, and non-radioactive method for measuring TryS activity.[3][4] The assay is based on the colorimetric detection of inorganic phosphate (Pi), which is released during the hydrolysis of ATP in the TryS-catalyzed reaction.[5] The reagent, a formulation of malachite green and molybdate, forms a stable colored complex with inorganic phosphate, which can be quantified by measuring the absorbance around 620-650 nm.[6][7] This application note provides detailed protocols for using the BIOMOL® Green reagent to determine TryS enzyme kinetics, screen for inhibitors in a high-throughput format, and determine inhibitor potency.

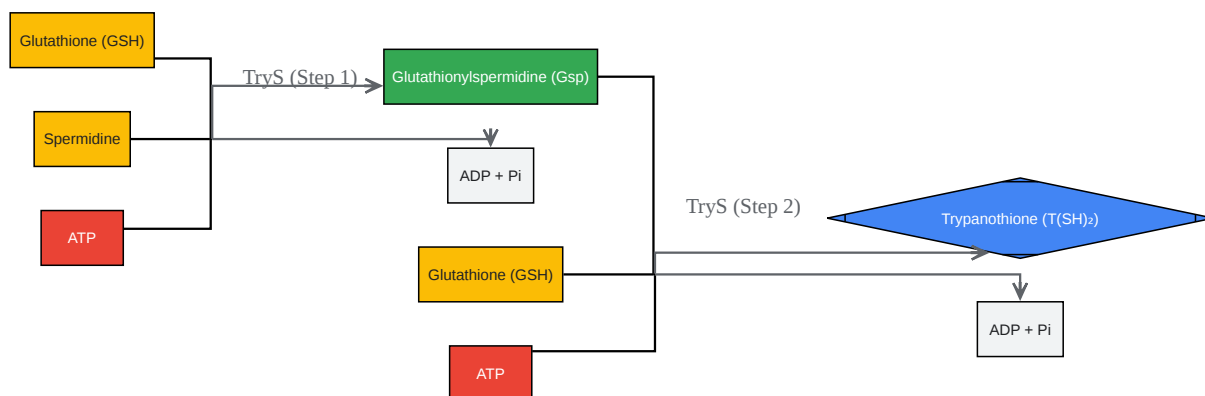
Principle of the Assay

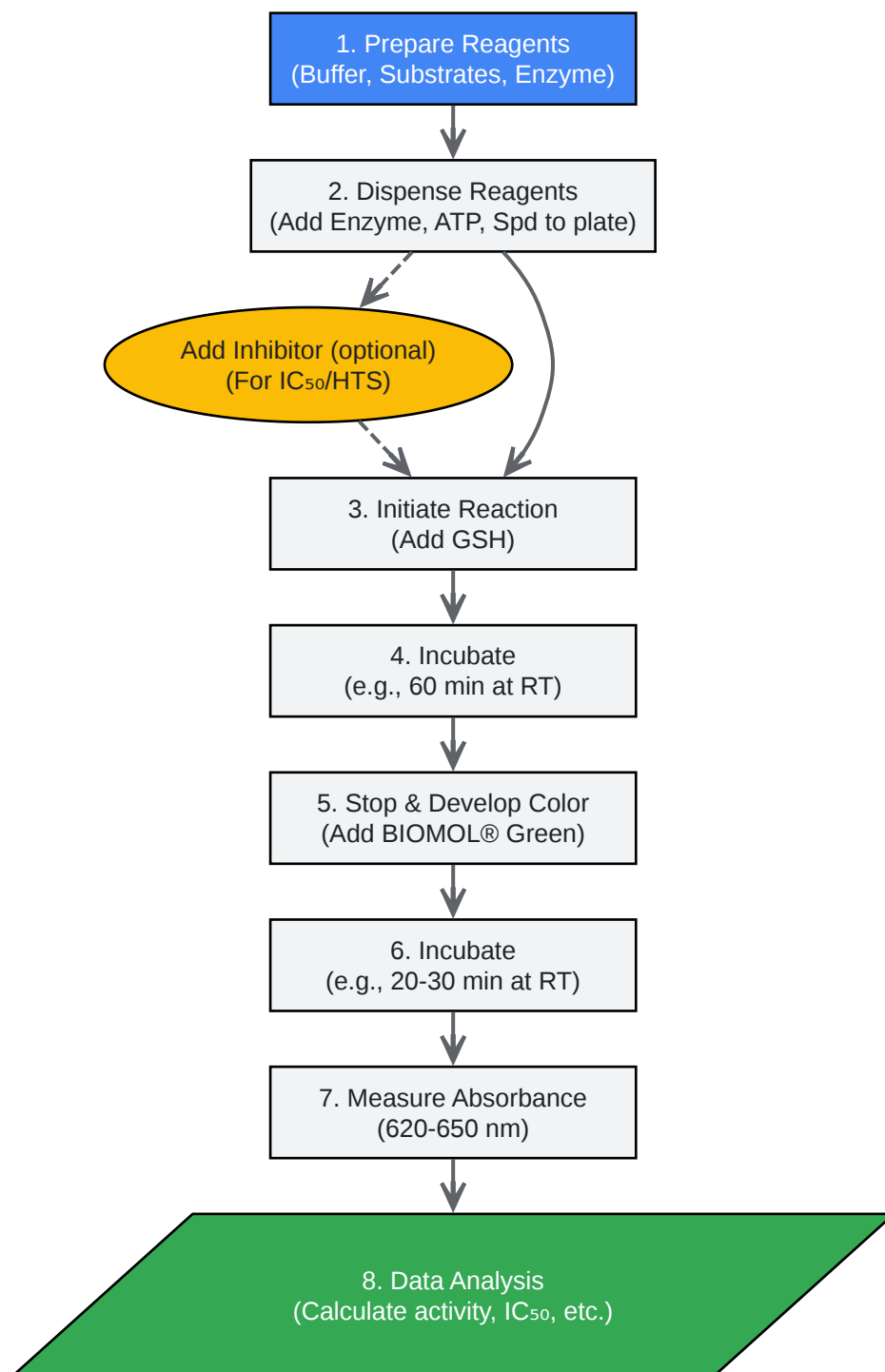
The enzymatic activity of **Trypanothione** Synthetase is determined by quantifying the amount of inorganic phosphate (Pi) released from ATP during the synthesis of **trypanothione**. The

reaction proceeds in two ATP-dependent steps. The BIOMOL® Green reagent is added to terminate the enzymatic reaction and to initiate color development. The intensity of the green color is directly proportional to the amount of phosphate released, and thus to the TryS activity.
[5]

Biochemical Pathway of Trypanothione Synthesis

The synthesis of **trypanothione** is a two-step, ATP-dependent process catalyzed by **Trypanothione Synthetase**. First, the enzyme synthesizes glutathionylspermidine (Gsp) from glutathione (GSH) and spermidine. In the second step, another molecule of GSH is added to Gsp to form N1,N8-bis(glutathionyl)spermidine, also known as **trypanothione** (T(SH)₂). [8][9] Both steps require the hydrolysis of ATP to ADP and inorganic phosphate (Pi). [8]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. Trypanothione synthase - Wikipedia [en.wikipedia.org]
- 3. search.cosmobio.co.jp [search.cosmobio.co.jp]
- 4. Enzo Life Sciences BIOMOL Green (1x250ml), Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 5. Drug-like molecules with anti-trypanothione synthetase activity identified by high throughput screening - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. resources.rndsystems.com [resources.rndsystems.com]
- 8. Dissecting the Catalytic Mechanism of Trypanosoma brucei Trypanothione Synthetase by Kinetic Analysis and Computational Modeling - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Leishmania Trypanothione Synthetase-Amidase Structure Reveals a Basis for Regulation of Conflicting Synthetic and Hydrolytic Activities - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: BIOMOL® Green Reagent in Trypanothione Synthetase Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553995#application-of-biomol-green-reagent-in-trypanothione-synthetase-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com